

Reactive Violet 7 application in textile dyeing process

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Compound of Interest

Compound Name: Reactive violet 7

CAS No.: 12226-39-0

Cat. No.: B1175219

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APPLICATION NOTE: OPTIMIZED EXHAUST DYEING PROTOCOL FOR C.I. **REACTIVE VIOLET 7**

Executive Summary & Chemical Profile

C.I. **Reactive Violet 7** represents a class of reactive dyes often characterized by a metal-complex azo chromophore (typically copper-based) linked to a reactive anchor, historically a monochlorotriazine (MCT) or similar heterocyclic halogen system. Unlike simple azo dyes, the metal complex structure provides superior lightfastness but introduces specific sensitivity to dye bath impurities (hardness/metals).

This guide addresses the critical challenge in applying **Reactive Violet 7**: balancing substantivity (salt-driven exhaustion) with reactivity (alkali-driven covalent bonding) while minimizing the hydrolysis side-reaction.

Key Application Challenges:

- Hydrolysis Sensitivity: The reactive group is prone to reacting with water () instead of cellulose () if pH/temperature are not synchronized.

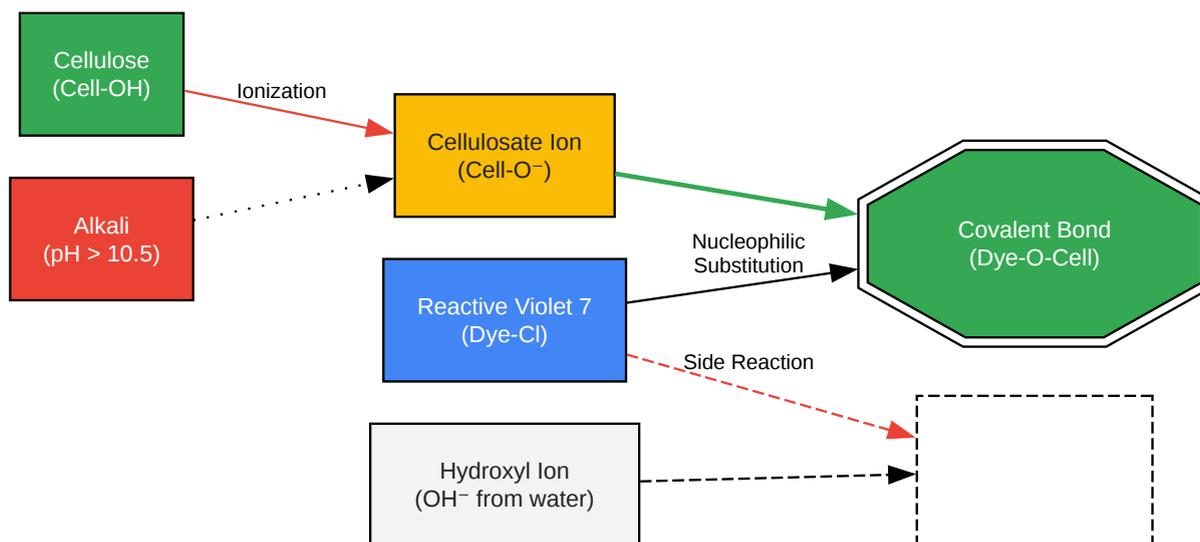
- **Metal Complex Stability:** Strong chelating agents (e.g., EDTA) can strip the copper ion from the chromophore, causing a bathochromic shift (color loss/change).
- **Aggregation:** Large molecular weight promotes aggregation, requiring careful electrolyte management.

Mechanistic Principles

The dyeing process relies on a Nucleophilic Substitution mechanism (assuming MCT/Triazine chemistry). The cellulose must be ionized to act as a nucleophile.

Reaction Pathway Analysis

The following diagram illustrates the bifurcation between the desired fixation and the competing hydrolysis reaction.



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Figure 1: Competitive reaction pathways. The protocol aims to maximize the green path (Fixation) and suppress the gray path (Hydrolysis).

Experimental Protocol: Isothermal Exhaust Dyeing (60°C)

This protocol utilizes an Isothermal (Constant Temperature) method. This is preferred over "migration" methods for **Reactive Violet 7** to prevent rapid strike rates that lead to unlevelness.

Reagents & Substrate Preparation

- Substrate: 100% Bleached Cotton (Absorbency < 3 sec).
- Water Quality: Soft water (< 50 ppm CaCO₃).
- Auxiliaries:
 - Sequestering Agent: Phosphonate-based (0.5 g/L). CRITICAL: Do NOT use EDTA; it may demetallize the dye.
 - Lubricant: Non-ionic anti-crease agent (1.0 g/L).
 - Electrolyte:[1] Glauber's Salt () or Common Salt ().
 - Alkali:[2] Soda Ash () and Caustic Soda () for deep shades.

The Dyeing Workflow

Table 1: Process Parameters

Parameter	Specification	Causality / Rationale
Liquor Ratio	1:10 to 1:15	Lower ratios increase effective concentration () and fixation efficiency (), but increase risk of unlevelness.
Temperature	60°C ± 2°C	Provides kinetic energy for diffusion into the fiber amorphous regions without accelerating hydrolysis excessively.
pH (Exhaustion)	6.0 - 7.0	Neutral pH prevents premature fixation on the surface (ring dyeing).
pH (Fixation)	10.5 - 11.0	Required to generate Cellulosate ions ().

Step-by-Step Procedure

- Bath Set-up: Load fabric and water at 40°C. Add Sequestering Agent and Lubricant. Run 5 min.
- Dye Addition: Dissolve **Reactive Violet 7** in warm water. Linear dose into the bath over 10 min. Run 10 min.
- Salt Addition (Exhaustion Phase):
 - Dosage: 50 g/L (for Medium Shade 2-4% owf).
 - Method: Add in 3 portions (1/10, 3/10, 6/10) over 20 mins.
 - Ramp: Raise temp to 60°C at 1.5°C/min.

- Hold: Run for 30 mins at 60°C. Equilibrium established here.
- Alkali Addition (Fixation Phase):
 - Dosage: 15 g/L Soda Ash ().
 - Method: Progressive dosing over 20 mins. Do not dump. Rapid pH spike causes instant surface fixation.
 - Hold: Continue running at 60°C for 45–60 mins.
- Drain: Drop liquor immediately.

Process Visualization



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Figure 2: Time-Temperature-Action profile for Isothermal Application.

Post-Dyeing Protocol (Wash-Off)

The removal of hydrolyzed dye (unfixed) is the single most critical factor for wet fastness.

- Rinse 1: Cold water (30°C), 10 min. Removes surface salt/alkali.
- Neutralization: Warm water (50°C) with 1 g/L Acetic Acid. Adjust fabric pH to < 7.
- Soaping (The "Boil"):
 - Temp: 95°C - 98°C.
 - Agent: 2 g/L Anionic Soaping Agent (Polyacrylate based).
 - Time: 15-20 min.

- Note: High temperature is required to break the hydrogen bonds holding the hydrolyzed dye inside the fiber.
- Rinse 2: Warm water (60°C), 10 min.
- Rinse 3: Cold water (30°C), 10 min.

Quality Control & Validation Metrics

To ensure the protocol is self-validating, calculate the Fixation Efficiency (F).

Measurement: Measure Absorbance (

) of the dyebath at

(approx 540-560nm for Violet 7) before dyeing (

), after exhaustion (

), and in the wash liquors (

).

Formulas:

- Exhaustion (%E):
- Fixation (%F):

Target Metrics for **Reactive Violet 7**:

- %E: > 70% (Indicates good salt sensitivity).
- %F: > 80% (Indicates successful covalent bonding vs hydrolysis).

References

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